

validation of triethanolamine borate's effectiveness in perovskite solar cells

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Compound of Interest

Compound Name: Triethanolamine borate

Cat. No.: B098079

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Triethanolamine Borate in Perovskite Solar Cells: A Comparative Guide

Triethanolamine borate emerges as a promising additive for enhancing the efficiency and stability of perovskite solar cells. This guide provides a comparative analysis of its performance against other common additives, supported by experimental data, and outlines detailed experimental protocols for its application.

In the rapidly advancing field of perovskite photovoltaics, additives play a crucial role in improving material properties, device performance, and long-term stability. **Triethanolamine borate** (TB) has been identified as an effective agent for slowing down the rapid crystallization of perovskite films, leading to highly crystalline and uniform layers with reduced defects^[1]. This guide offers an objective comparison of **triethanolamine borate** with other widely used additives and provides detailed methodologies for its incorporation in the fabrication of high-performance perovskite solar cells (PSCs).

Performance Comparison of Additives

The effectiveness of an additive in perovskite solar cells is primarily evaluated by its impact on the key photovoltaic parameters: power conversion efficiency (PCE), open-circuit voltage (Voc), short-circuit current density (Jsc), and fill factor (FF). The following table summarizes the performance of perovskite solar cells treated with **triethanolamine borate** and other common additives. It is important to note that the data is compiled from various studies, and direct

comparisons should be made with caution due to potential variations in experimental conditions, device architecture, and perovskite composition.

Additive/Treatment	Power Conversion Efficiency (PCE) (%)	Open-Circuit Voltage (Voc) (V)	Short-Circuit Current Density (Jsc) (mA/cm ²)	Fill Factor (FF) (%)	Reference Perovskite Composition
Triethanolamine Borate (TB)	21.55	1.24	Not Reported	Not Reported	1.65 eV wide-bandgap
Guanidinium Iodide (GUI)	15.78	0.891	24.21	73.1	(GA) _{0.05} (MA) _{0.95} PbI ₃
Guanidinium Iodide (GUI)	~19	Not Reported	Not Reported	Not Reported	Not Reported
Phenethylammonium Iodide (PEAI)	23.32	1.18	Not Reported	Not Reported	HC(NH ₂) ₂ –CH ₃ NH ₃ mixed perovskite
Phenethylammonium Iodide (PEAI)	20.2	Not Reported	Not Reported	Not Reported	Cs _{0.2} FA _{0.8} PbI _{2.8} Cl _{0.2}
Tris(pentafluorophenyl)borane (BCF)	14.65	Not Reported	Not Reported	Not Reported	Not Reported
Tris(pentafluorophenyl)borane (BCF)	20.86	Not Reported	Not Reported	Not Reported	1.65 eV bandgap perovskite
Control (No Additive)	10.03	0.783	19.71	65.0	MAPbI ₃

Experimental Protocols

The following sections provide detailed methodologies for the fabrication of perovskite solar cells, with a specific focus on the incorporation of **triethanolamine borate** as a passivation agent.

General Perovskite Solar Cell Fabrication (n-i-p structure)

This protocol outlines a common procedure for fabricating a standard n-i-p planar perovskite solar cell.

- **Substrate Cleaning:** Fluorine-doped tin oxide (FTO) coated glass substrates are sequentially cleaned in an ultrasonic bath with detergent, deionized water, acetone, and isopropanol for 15 minutes each. The substrates are then dried with a nitrogen gun and treated with UV-Ozone for 20 minutes.
- **Electron Transport Layer (ETL) Deposition:** A compact titanium dioxide (c-TiO₂) layer is deposited by spin-coating a precursor solution onto the FTO substrate, followed by annealing. Subsequently, a mesoporous TiO₂ (m-TiO₂) layer is deposited by spin-coating a paste and then sintered.
- **Perovskite Layer Deposition (One-Step Method):**
 - A perovskite precursor solution (e.g., containing FAI, PbI₂, MABr, and PbBr₂ in a mixed solvent of DMF and DMSO) is prepared inside a nitrogen-filled glovebox.
 - The precursor solution is spin-coated onto the m-TiO₂ layer.
 - During the spin-coating process, an anti-solvent (e.g., chlorobenzene) is dripped onto the substrate to induce uniform crystallization.
 - The film is then annealed at a specific temperature (e.g., 100-150 °C) to form the crystalline perovskite layer.
- **Hole Transport Layer (HTL) Deposition:** A solution of a hole-transporting material, such as Spiro-OMeTAD, doped with additives like Li-TFSI and t-BP in a solvent like chlorobenzene, is

spin-coated on top of the perovskite layer.

- **Metal Electrode Deposition:** Finally, a metal electrode (e.g., gold or silver) is deposited on top of the HTL by thermal evaporation through a shadow mask to define the active area of the solar cell.

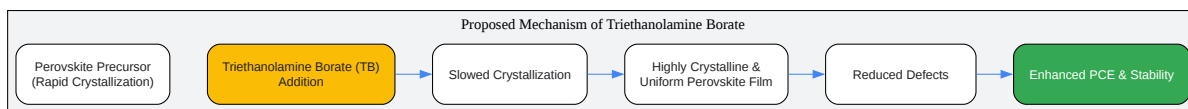
Incorporation of Triethanolamine Borate

The introduction of **triethanolamine borate** is typically performed as a surface treatment or as an additive to the perovskite precursor solution. Based on available literature, a common method involves post-treatment of the perovskite film.

- **Preparation of Triethanolamine Borate Solution:** A dilute solution of **triethanolamine borate** is prepared in a suitable solvent, such as isopropanol. The concentration of this solution is a critical parameter that needs to be optimized for specific perovskite compositions and device architectures.
- **Surface Treatment:**
 - After the perovskite layer is formed and annealed, it is allowed to cool down.
 - Inside a nitrogen-filled glovebox, the **triethanolamine borate** solution is spin-coated onto the surface of the perovskite film.
 - The substrate is then annealed at a moderate temperature (e.g., 80-100 °C) for a short duration to promote the interaction between the **triethanolamine borate** and the perovskite surface and to remove any residual solvent.
- **Subsequent Layer Deposition:** Following the **triethanolamine borate** treatment, the fabrication proceeds with the deposition of the hole transport layer and the metal electrode as described in the general protocol.

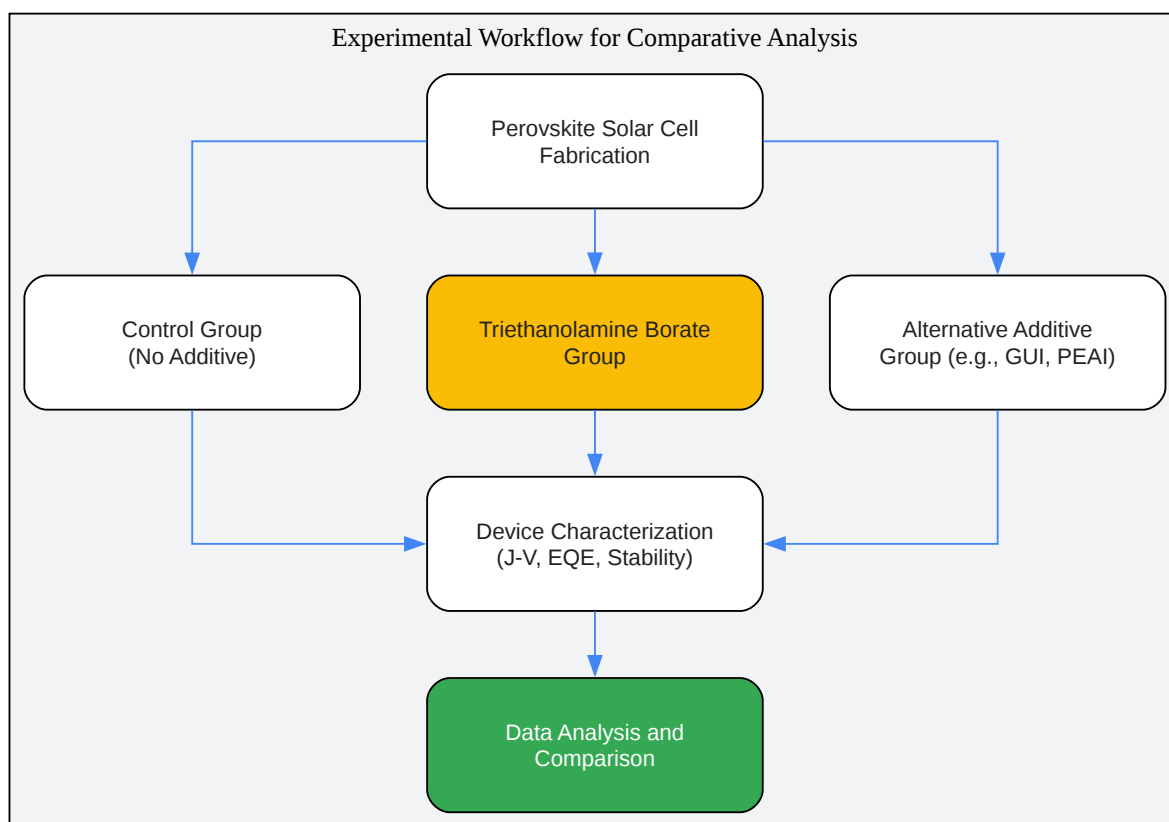
Signaling Pathways and Experimental Workflows

The diagrams below illustrate the proposed mechanism of action for **triethanolamine borate** and the general workflow for comparing its effectiveness.



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Mechanism of **Triethanolamine Borate** in Perovskite Film Formation.



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References

- 1. researchgate.net [researchgate.net]
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